

Thermodynamic Properties of Seven-Membered Ring Alcohols: A Technical Guide

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Compound of Interest

Compound Name: 2-Cyclohepten-1-ol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of seven-membered ring alcohols, with a primary focus on cycloheptanol. The information is compiled from critically evaluated data and established experimental methodologies, offering a valuable resource for researchers in chemistry, materials science, and pharmacology.

Quantitative Thermodynamic Data for Cycloheptanol

The following tables summarize the key thermodynamic properties of cycloheptanol in its various phases. These values are essential for understanding the compound's stability, reactivity, and phase behavior, which are critical parameters in process design, drug formulation, and computational modeling.

Table 1: Enthalpy, Entropy, and Heat Capacity of Cycloheptanol

Property	Value	Units	Phase	Temperature (K)	Reference
Standard Molar Enthalpy of Combustion ($\Delta_c H^\circ$)	-4362 \pm 1	kJ/mol	Liquid	293.15	[1]
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$)	-393	kJ/mol	Liquid	293.15	[1]
Standard Molar Entropy (S°)	241.638	J/mol·K	Liquid	298.15	[1]
Molar Heat Capacity (C_p)	250.22	J/mol·K	Liquid	298.15	[1]
Molar Heat Capacity (C_p)	244.3	J/mol·K	Liquid	298	[1]

Table 2: Phase Transition Properties of Cycloheptanol

Property	Value	Units	Transition	Reference
Melting Point	2	°C	Solid to Liquid	[2]
Boiling Point	185	°C	Liquid to Gas	[3]
Triple Point Temperature	280.30	K	Crystal 1, Liquid, Gas	
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	64.7	kJ/mol	Liquid to Gas (at 299 K)	
Enthalpy of Fusion ($\Delta_{\text{fus}}H$)	1.6	kJ/mol	Solid to Liquid (at 280.3 K)	
Enthalpy of Transition	1.51	kJ/mol	Crystal 2 to Crystal 1	
Entropy of Fusion ($\Delta_{\text{fus}}S$)	5.72	J/mol·K	Solid to Liquid (at 280.3 K)	

Table 3: Physical Properties of Cycloheptanol

Property	Value	Units	Temperature (K)
Molecular Weight	114.186	g/mol	N/A
Density	0.9 ± 0.1	g/cm ³	298.15
Vapor Pressure	0.2 ± 0.7	mmHg	298.15
Flash Point	71.1 ± 0.0	°C	N/A

Experimental Protocols

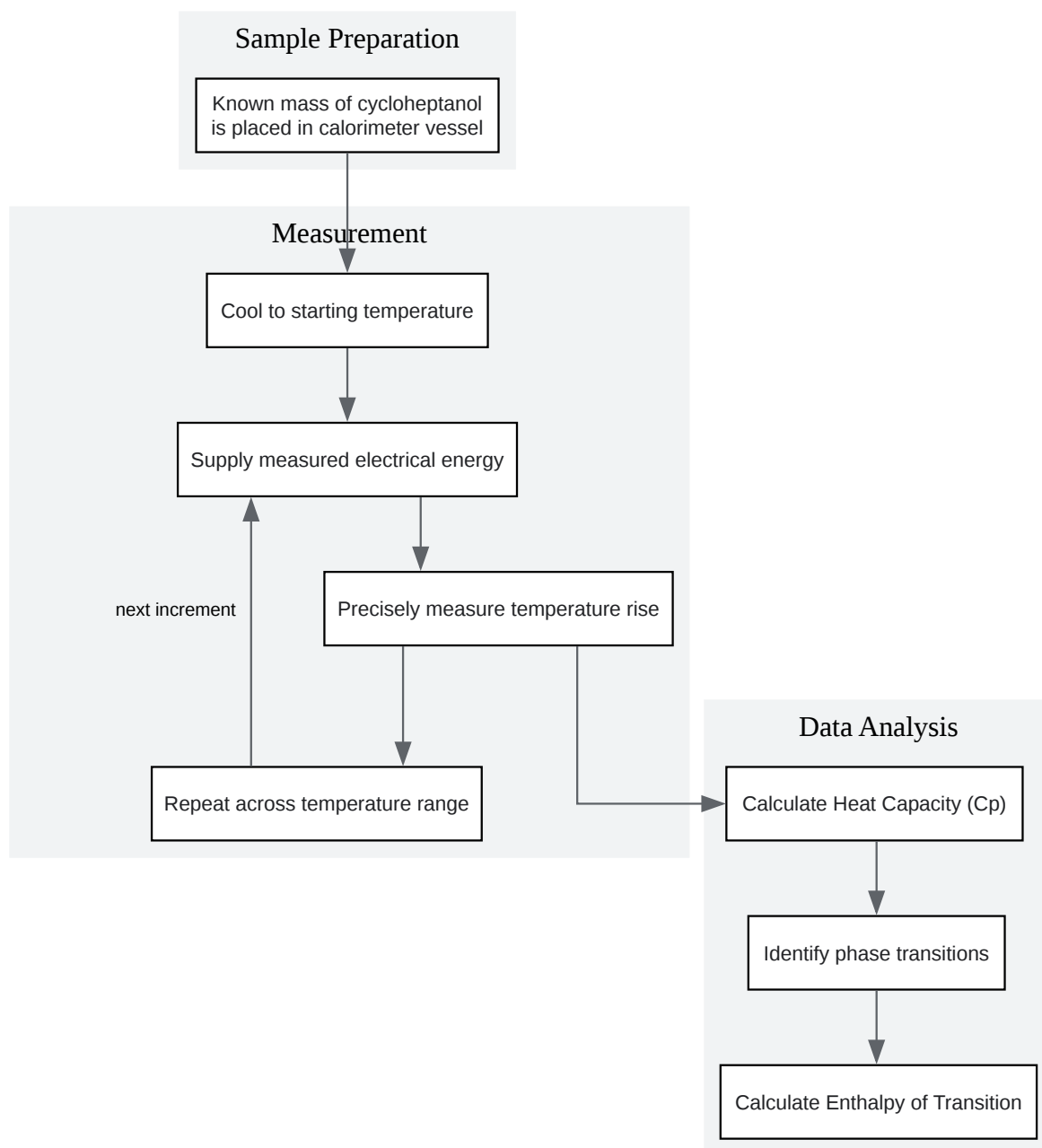
The determination of the thermodynamic properties presented above relies on precise and well-established experimental techniques. This section details the methodologies for key experiments.

Adiabatic Calorimetry for Heat Capacity and Enthalpy of Transition

Adiabatic calorimetry is a highly accurate method for measuring the heat capacity of a substance as a function of temperature.^{[4][5]} By maintaining a near-zero temperature difference between the sample cell and its surroundings, heat leaks are minimized, allowing for precise measurement of the energy required to raise the sample's temperature.

Methodology:

- A known mass of the cycloheptanol sample is placed in a sealed calorimeter vessel.
- The vessel is cooled to a low starting temperature, often using a cryogen like liquid nitrogen.
- A measured amount of electrical energy is supplied to a heater within the vessel, causing a small, incremental increase in the sample's temperature.
- The temperature change is precisely measured using a calibrated thermometer, such as a platinum resistance thermometer.
- The heat capacity is calculated from the electrical energy input and the corresponding temperature rise.
- This process is repeated over the desired temperature range to obtain the heat capacity curve.
- Phase transitions are identified by a sharp increase in heat capacity, and the enthalpy of the transition is determined by integrating the area under the peak.



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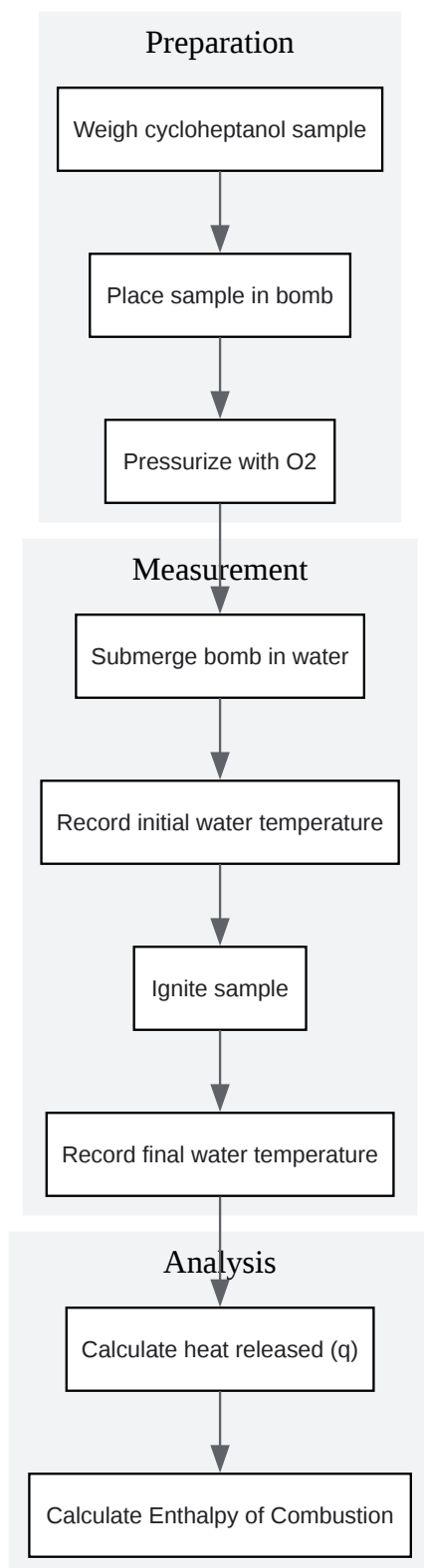
Fig. 1: Workflow for Adiabatic Calorimetry.

Bomb Calorimetry for Enthalpy of Combustion

Bomb calorimetry is the standard method for determining the enthalpy of combustion of solid and liquid samples.^{[3][6]} The sample is combusted in a high-pressure oxygen environment, and the heat released is absorbed by a surrounding water bath.

Methodology:

- A precisely weighed sample of liquid cycloheptanol is placed in a crucible within a high-pressure stainless-steel vessel known as a "bomb."
- The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.
- The bomb is submerged in a known quantity of water in an insulated container (the calorimeter).
- The initial temperature of the water is recorded.
- The sample is ignited by passing an electric current through a fuse wire.
- The complete combustion of the sample releases heat, which is transferred to the bomb and the surrounding water, causing a temperature rise.
- The final temperature of the water is recorded after thermal equilibrium is reached.
- The heat of combustion is calculated from the temperature change, the heat capacity of the calorimeter system (determined by calibrating with a standard like benzoic acid), and the mass of the sample.



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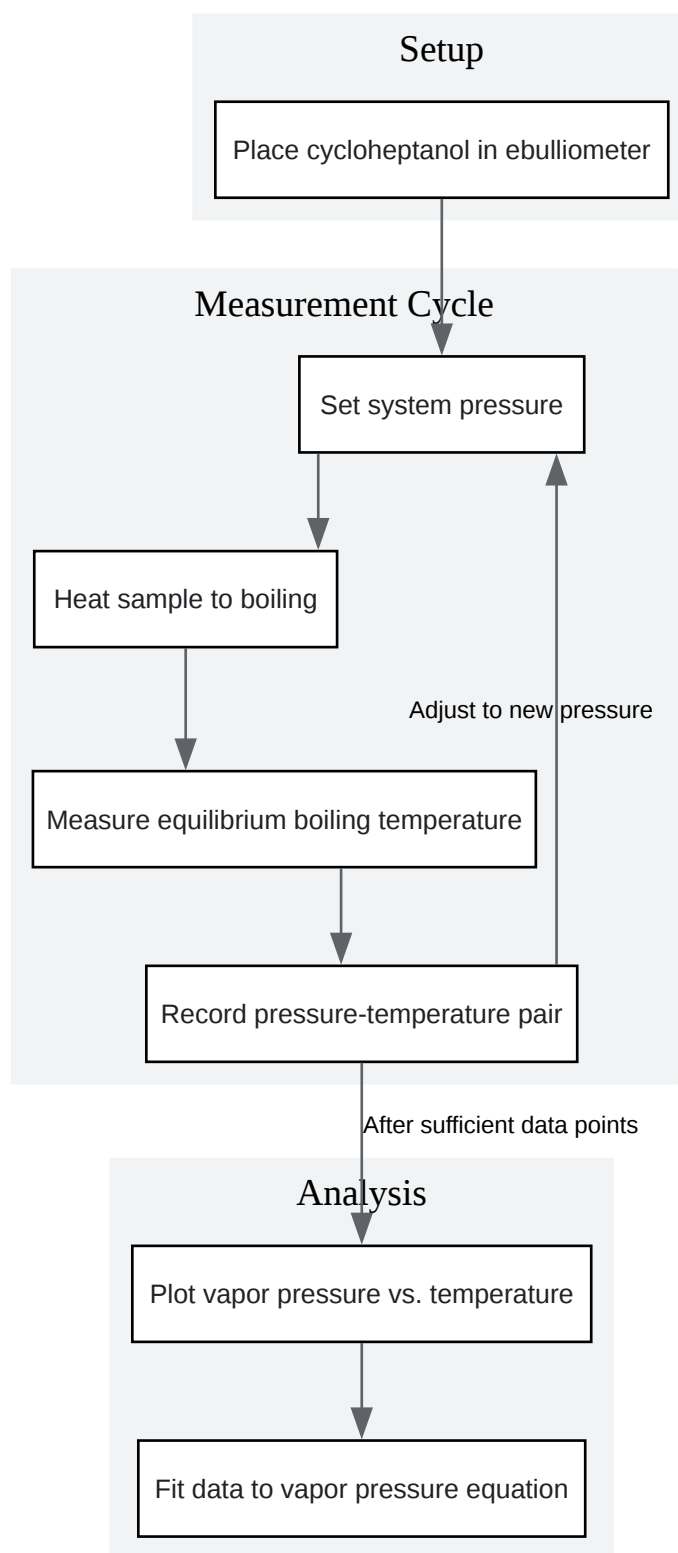
Fig. 2: Workflow for Bomb Calorimetry.

Ebulliometry for Vapor Pressure

Ebulliometry is a technique used to determine the vapor pressure of a liquid by measuring its boiling point at various controlled pressures.^{[7][8]}

Methodology:

- The cycloheptanol sample is placed in the boiling chamber of an ebulliometer.
- The system is connected to a pressure control system, and the pressure is set to a desired value below atmospheric pressure.
- The liquid is heated until it boils, and the temperature of the vapor in equilibrium with the boiling liquid is measured with a high-precision thermometer.
- This temperature is the boiling point at the set pressure.
- The pressure is then adjusted to a new value, and the corresponding boiling point is measured.
- This process is repeated for a range of pressures to obtain a set of vapor pressure-temperature data points.
- The data can be fitted to an equation, such as the Antoine equation, to describe the vapor pressure as a function of temperature.



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Fig. 3: Workflow for Ebulliometry.

Conclusion

The thermodynamic data and experimental methodologies presented in this guide offer a foundational understanding of the physicochemical properties of cycloheptanol. This information is crucial for professionals in research and development, enabling more accurate modeling, safer handling, and more effective application of seven-membered ring alcohols in various scientific and industrial contexts. The provided experimental workflows can also serve as a basis for designing and implementing studies on related compounds.

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